

# Uniblue A Powder: A Technical Guide to Safe Handling and Experimental Use

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## Compound of Interest

Compound Name: Uniblue A

Cat. No.: B1208467

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This in-depth technical guide provides comprehensive safety and handling guidelines for **Uniblue A** powder, a reactive protein stain. The information is compiled from various safety data sheets and product information, offering a centralized resource for laboratory personnel. This guide is intended to supplement, not replace, institutional safety protocols and standard operating procedures.

## Chemical and Physical Properties

**Uniblue A**, also known as Acid Blue 215, is a dark blue powder.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1. This information is crucial for proper storage, handling, and experimental design.

Property	Value	Reference
Synonyms	Acid Blue 215, Uniblue A sodium salt	[2][3]
CAS Number	14541-90-3	[2][3]
Molecular Formula	C <sub>22</sub> H <sub>15</sub> N <sub>2</sub> NaO <sub>7</sub> S <sub>2</sub>	[2][3]
Molecular Weight	506.48 g/mol	[2][3]
Appearance	Dark blue powder	[1]
Melting Point	>300 °C	[3]
λ <sub>max</sub>	596 nm	[3]
Form	Powder	[3]

## Hazard Identification and Safety Precautions

**Uniblue A** powder is classified as harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[1][4] The toxicological properties of this material have not been fully investigated.[1]

Hazard	Description	Precautionary Statements	Reference
Acute Oral Toxicity	Harmful if swallowed.	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P501: Dispose of contents/container to an approved waste disposal plant.	[3]
Eye Irritation	May cause eye irritation.	Wear appropriate protective eyeglasses or chemical safety goggles.	[1]
Skin Irritation	May cause skin irritation.	Wear appropriate protective gloves to prevent skin exposure.	[1]
Respiratory Irritation	May cause respiratory tract irritation.	Avoid generating dusty conditions. Use with adequate ventilation.	[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Uniblue A** powder:

PPE	Specification	Reference
Eye Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.	[1]
Skin and Body Protection	Wear appropriate protective clothing to minimize contact with skin.	[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1]

## Handling and Storage

Proper handling and storage of **Uniblue A** powder are essential to maintain its integrity and ensure laboratory safety.

Aspect	Guideline	Reference
Handling	Wash thoroughly after handling. Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Keep container tightly closed. Avoid ingestion and inhalation.	[1]
Storage	Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances and foodstuff containers. Protect containers against physical damage.	[1][4]
Incompatible Materials	Avoid contamination with oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches).	[4]

## Emergency Procedures

In the event of exposure or a spill, the following first aid and spill response procedures should be followed.

Situation	Procedure	Reference
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.	[1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]
Spills/Leaks	Vacuum or sweep up material and place into a suitable disposal container. Clean up spills immediately, observing precautions in the Protective Equipment section. Avoid generating dusty conditions. Provide ventilation. For major spills, alert emergency responders.	[1][4]

## Experimental Protocols

**Uniblue A** is primarily used as a reactive protein stain for covalent pre-gel staining.<sup>[2][5][6]</sup> A detailed experimental protocol for this application is provided below.

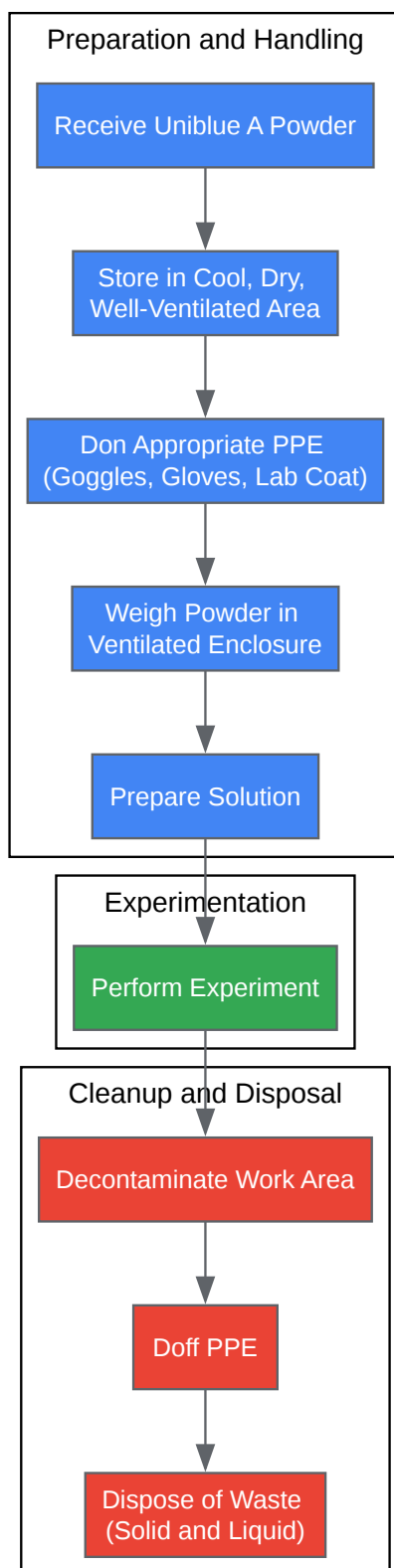
### Protocol: Covalent Pre-Gel Staining of Proteins

- Prepare Derivatization Buffer: 100 mM NaHCO<sub>3</sub>, 10% SDS, pH 8-9.
- Prepare **Uniblue A** Solution: Dissolve **Uniblue A** in the derivatization buffer to a concentration of 200 mM.
- Sample Preparation: Add 10 µL of the 200 mM **Uniblue A** solution to 90 µL of the protein solution.
- Staining: Heat the sample at 100°C for 1 minute.
- Reduction: Add 100 µL of a reducing solution (10% glycerol, 20 mM dithiothreitol [DTT] in 200 mM Tris buffer, pH 6.8). Excess **Uniblue A** will react with Tris, forming a blue compound that acts as a running front indicator.
- Heating: Heat the sample for another minute at 100°C to ensure efficient reduction, then cool to room temperature.
- Alkylation: Add 20 µL of an alkylation solution containing 550 mM iodoacetamide (IAA) and incubate for 5 minutes.
- Electrophoresis: The samples are now ready to be subjected to SDS-PAGE.

Note: For dry protein samples or samples in amine-free buffers, they can be directly diluted with the derivatization buffer to 5 mg/mL. For other samples, a prior trichloroacetic acid (TCA)/acetone precipitation or buffer exchange by ultrafiltration is recommended.<sup>[5][6]</sup>

## Visualizations

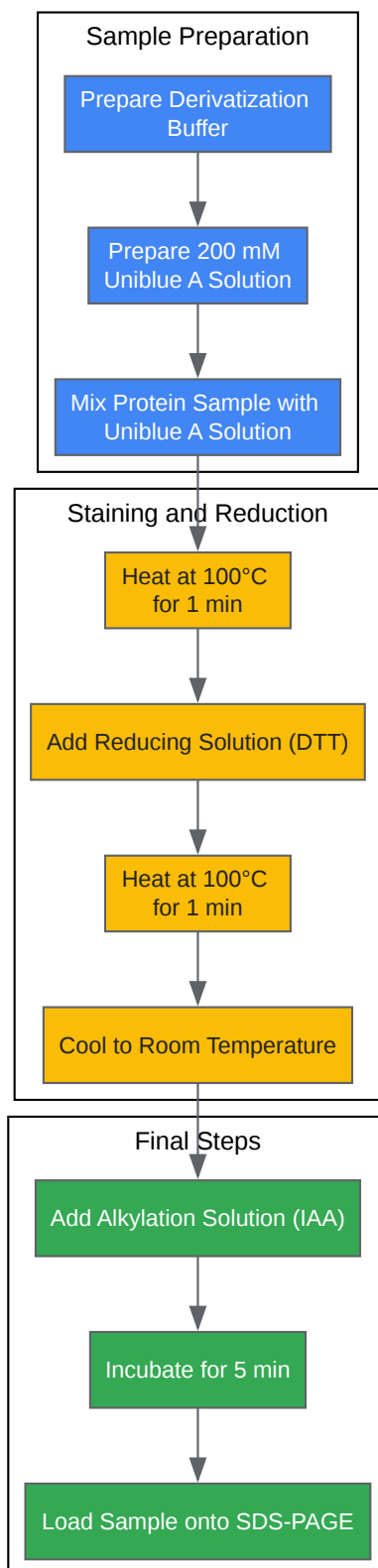
The following diagrams illustrate key workflows for the safe handling and experimental use of **Uniblue A** powder.



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Caption: General laboratory workflow for handling **Uniblue A** powder.





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